

Spectroscopic Characterization of Indolin-5-ol Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Indolin-5-ol hydrochloride*

CAS No.: *92818-38-7*

Cat. No.: *B3179150*

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Abstract

Indolin-5-ol hydrochloride is a key heterocyclic compound with significant potential in medicinal chemistry and drug development. A thorough understanding of its molecular structure is paramount for its application and further derivatization. This technical guide provides a comprehensive analysis of the spectroscopic data of **Indolin-5-ol hydrochloride**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). By integrating experimental data with established spectroscopic principles, this document serves as an in-depth resource for the unambiguous identification and characterization of this important molecule.

Introduction

The indoline scaffold is a privileged structure in medicinal chemistry, appearing in numerous biologically active compounds. The substitution pattern on the indoline ring system profoundly influences its pharmacological properties. Indolin-5-ol, in particular, serves as a versatile

intermediate for the synthesis of a wide range of therapeutic agents. Its hydrochloride salt form is often preferred for its improved solubility and stability.

Accurate structural elucidation is the foundation of any chemical research and development program. Spectroscopic techniques such as NMR, IR, and MS provide a detailed fingerprint of a molecule, revealing its connectivity, functional groups, and overall architecture. This guide presents a detailed examination of the spectroscopic data for **Indolin-5-ol hydrochloride**, offering insights into the interpretation of its spectral features.

Molecular Structure and Properties

Before delving into the spectroscopic data, it is essential to understand the fundamental properties of **Indolin-5-ol hydrochloride**.

Property	Value	Source
Chemical Formula	C ₈ H ₁₀ ClNO	
Molecular Weight	171.62 g/mol	
IUPAC Name	2,3-dihydro-1H-indol-5-ol;hydrochloride	
CAS Number	92818-38-7	

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The protonation of the indoline nitrogen to form the hydrochloride salt significantly influences the chemical shifts of the neighboring protons and carbons due to inductive effects.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **Indolin-5-ol hydrochloride** is expected to show distinct signals for the aromatic and aliphatic protons. The electron-withdrawing effect of the protonated nitrogen atom will cause a downfield shift of the adjacent protons compared to the free base.

Predicted ¹H NMR Spectral Data (DMSO-d₆, 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.5-10.5	br s	1H	NH ₂ ⁺	The proton on the positively charged nitrogen is expected to be significantly deshielded and exchangeable, resulting in a broad singlet.
~9.0	s	1H	OH	The phenolic proton signal is also expected to be a singlet and its chemical shift can be solvent-dependent.
~7.1-7.2	d	1H	H-7	Aromatic proton ortho to the nitrogen-containing ring.
~6.7-6.8	d	1H	H-4	Aromatic proton ortho to the hydroxyl group.
~6.6-6.7	dd	1H	H-6	Aromatic proton meta to the hydroxyl group and ortho to the nitrogen-containing ring.
~3.5-3.6	t	2H	H-2	Methylene protons adjacent to the protonated

nitrogen,
expected to be
deshielded.

~3.0-3.1

t

2H

H-3

Methylene
protons beta to
the protonated
nitrogen.

Note: These are predicted values based on the analysis of similar structures. Actual experimental values may vary slightly.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule. Similar to the ¹H NMR, the chemical shifts of the carbon atoms in **Indolin-5-ol hydrochloride** will be influenced by the protonated nitrogen.

Predicted ¹³C NMR Spectral Data (DMSO-d₆, 100 MHz):

Chemical Shift (δ , ppm)	Assignment	Rationale
~150-152	C-5	Aromatic carbon attached to the hydroxyl group, expected to be deshielded.
~145-147	C-7a	Quaternary aromatic carbon at the fusion of the two rings.
~128-130	C-3a	Quaternary aromatic carbon at the fusion of the two rings.
~125-127	C-7	Aromatic CH carbon.
~115-117	C-4	Aromatic CH carbon.
~112-114	C-6	Aromatic CH carbon.
~45-47	C-2	Aliphatic methylene carbon adjacent to the protonated nitrogen, deshielded.
~28-30	C-3	Aliphatic methylene carbon.

Note: These are predicted values based on the analysis of similar structures. Actual experimental values may vary slightly.

Experimental Protocol for NMR Data Acquisition:

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

- Sample Preparation: Dissolve approximately 5-10 mg of **Indolin-5-ol hydrochloride** in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6). The use of a deuterated solvent is essential to avoid large solvent signals in the ^1H NMR spectrum.
- Instrument Setup: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:

- Acquire the spectrum at room temperature.
- Use a standard pulse sequence.
- Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).
- Employ a sufficient number of scans to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-160 ppm).
 - A larger number of scans will be required compared to ¹H NMR due to the low natural abundance of the ¹³C isotope.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **Indolin-5-ol hydrochloride** will exhibit characteristic absorption bands for the O-H, N-H, C-H, and C-O bonds. The data presented below is for the free base, Indolin-5-ol, as reliable data for the hydrochloride salt was not available. The hydrochloride salt would be expected to show a broad absorption in the 2400-3200 cm⁻¹ region due to the N-H⁺ stretch.

Experimental IR Spectral Data of Indolin-5-ol:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3350-3450	Strong, Broad	O-H stretch (phenolic)
3250-3350	Medium, Broad	N-H stretch
2850-2960	Medium	C-H stretch (aliphatic)
~1600, ~1480	Medium-Strong	C=C stretch (aromatic)
~1250	Strong	C-O stretch (phenolic)
~1100	Medium	C-N stretch

Source: NIST Chemistry WebBook, SRD 69[1][2][3][4]

Experimental Protocol for IR Data Acquisition:

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of the sample with dry potassium bromide powder and pressing it into a transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used with the neat solid.
- **Instrument Setup:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Record a background spectrum of the empty sample compartment.
 - Place the sample in the spectrometer and record the sample spectrum.
 - The final spectrum is obtained by ratioing the sample spectrum against the background spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its structure. The mass spectrum of the free base, Indolin-5-ol, is presented below. For the hydrochloride salt, the mass spectrum would typically show the molecular ion peak for the free base, as the HCl is usually lost in the ionization process.

Experimental Mass Spectral Data of Indolin-5-ol:

m/z	Relative Intensity (%)	Assignment
135	100	[M] ⁺ (Molecular Ion)
134	80	[M-H] ⁺
106	40	[M-CHO] ⁺
77	30	[C ₆ H ₅] ⁺

Source: NIST Chemistry WebBook, SRD 69[1][3]

Experimental Protocol for Mass Spectrometry Data Acquisition:

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method such as direct infusion or through a gas or liquid chromatograph.
- Ionization: Use an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated.

Data Interpretation and Structural Confirmation

The collective analysis of the NMR, IR, and MS data provides a comprehensive and unambiguous confirmation of the structure of **Indolin-5-ol hydrochloride**.

- NMR data confirms the connectivity of the carbon and hydrogen atoms, including the substitution pattern on the aromatic ring and the structure of the di-hydro-pyrrole ring. The chemical shifts are consistent with the presence of a hydroxyl group and a protonated amino group.
- IR spectroscopy confirms the presence of key functional groups, including the phenolic O-H, the N-H of the indoline, and the aromatic C=C bonds. The expected broad N-H⁺ stretch in

the hydrochloride salt would further confirm its formation.

- Mass spectrometry confirms the molecular weight of the free base, Indolin-5-ol. The fragmentation pattern provides additional structural information.

Conclusion

This technical guide has provided a detailed overview of the spectroscopic data for **Indolin-5-ol hydrochloride**. By presenting and interpreting the NMR, IR, and MS spectra, this document serves as a valuable resource for scientists and researchers in the field of drug discovery and development. The provided protocols and data will aid in the confident identification and characterization of this important synthetic intermediate, facilitating its use in the synthesis of novel therapeutic agents.

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Diagrams

Caption: Molecular Structure of **Indolin-5-ol Hydrochloride**.

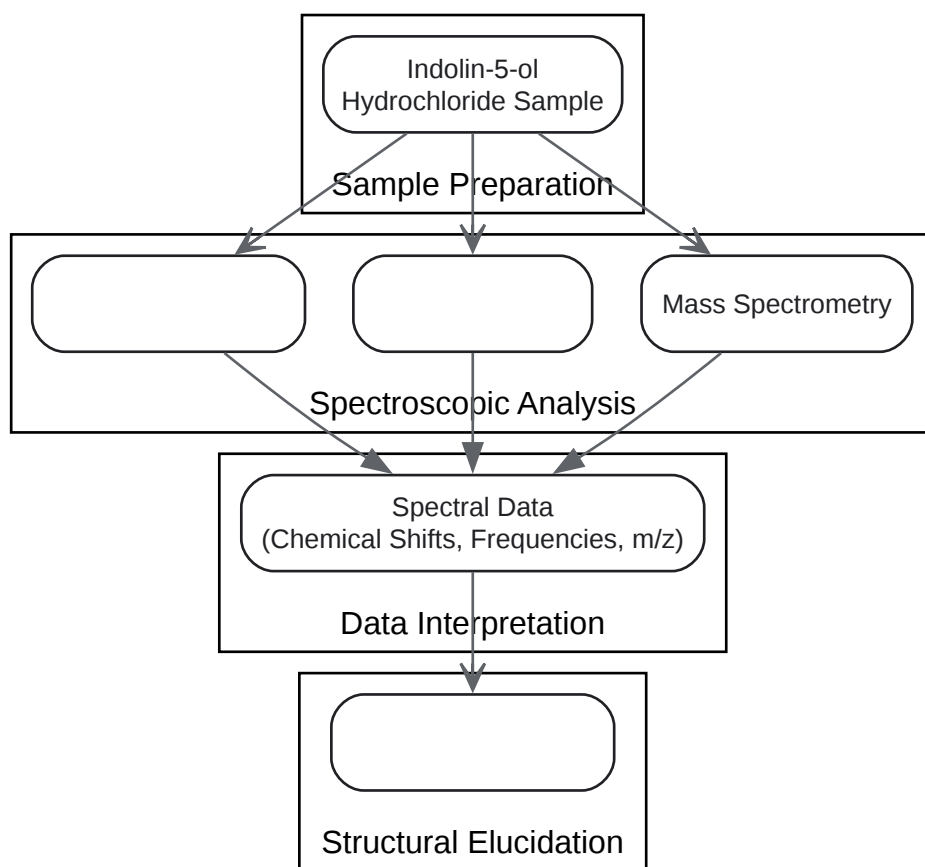


Figure 2: General Spectroscopic Analysis Workflow

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Caption: General workflow for spectroscopic analysis.

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